

Technical Support Center: Ferrous Gluconate Dihydrate Solubility

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Compound of Interest

Compound Name: *Ferrous gluconate dihydrate*

Cat. No.: *B1197025*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **ferrous gluconate dihydrate**. Here, you will find detailed information and experimental protocols to address common challenges related to its solubility.

Frequently Asked Questions (FAQs)

Q1: What is the baseline solubility of **ferrous gluconate dihydrate** in common laboratory solvents?

A1: **Ferrous gluconate dihydrate** is soluble in water, particularly with slight heating.^{[1][2]} Its solubility in ethanol is poor.^[1] At 20°C, its solubility in water is approximately 8.5 g per 100 cm³. With heating, 1 gram can dissolve in about 10 ml of water, and at 100°C, 1 gram dissolves in 1.3 ml of water.^[2] It is also soluble in glycerin.^[2]

Q2: I'm observing incomplete dissolution of **ferrous gluconate dihydrate** in water at room temperature. What could be the issue?

A2: Incomplete dissolution at room temperature can be due to several factors. **Ferrous gluconate dihydrate**'s solubility is limited at ambient temperatures. Additionally, the dissolution rate may be slow. The pH of the aqueous solution also significantly impacts solubility; neutral or alkaline pH can lead to the formation of insoluble iron hydroxides.^[3]

Q3: How does pH affect the solubility of **ferrous gluconate dihydrate**?

A3: The solubility of **ferrous gluconate dihydrate** is highly dependent on pH. It is more soluble in acidic conditions (pH 3-4) and less soluble in neutral or alkaline environments.[4] In acidic solutions, the hydrolysis of the ferrous ion (Fe^{2+}) is suppressed, promoting dissolution. Conversely, in neutral to alkaline conditions, Fe^{2+} can be oxidized to ferric ion (Fe^{3+}) and precipitate as ferric hydroxide.[3] The color of a ferrous gluconate solution can indicate the pH: it is light yellow at pH 2, brown at pH 4.5, and green at pH 7.[2]

Q4: Can temperature be used to improve the solubility of **ferrous gluconate dihydrate**?

A4: Yes, increasing the temperature enhances the solubility of **ferrous gluconate dihydrate**. As noted earlier, 1 gram dissolves in 10 ml of warm water and in 1.3 ml of water at 100°C.[2] However, be aware that elevated temperatures can also accelerate the oxidation of the ferrous (Fe^{2+}) ion to the less soluble ferric (Fe^{3+}) ion, especially in the presence of oxygen.[3]

Q5: Are there chemical approaches to enhance the solubility of **ferrous gluconate dihydrate**?

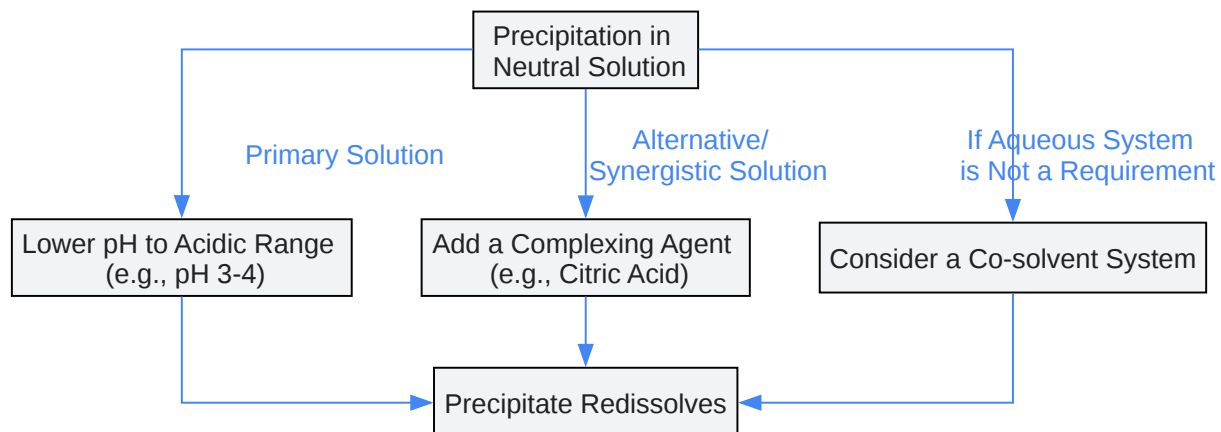
A5: Yes, several chemical methods can be employed. Adjusting the pH to the acidic range is a primary method. The use of co-solvents and the formation of complexes with agents like citric acid can also significantly increase its solubility.[2] Surfactants may also be used to improve the dissolution of poorly soluble compounds.

Troubleshooting Guide

Issue: Precipitation observed in a neutral aqueous solution of ferrous gluconate dihydrate.

Root Cause: At neutral or near-neutral pH, the ferrous ions (Fe^{2+}) in ferrous gluconate are prone to hydrolysis and oxidation to ferric ions (Fe^{3+}), which then precipitate as insoluble ferric hydroxide.

Solution Workflow:



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Troubleshooting workflow for precipitation issues.

Quantitative Data Summary

Condition	Solvent	Temperature (°C)	Solubility	Reference
Standard	Water	20	~8.5 g / 100 mL	[1]
Heating	Water	Warm	1 g / 10 mL	[2]
Boiling	Water	100	1 g / 1.3 mL	[2]
pH	Aqueous	Ambient	pH 2 (light yellow solution, increased solubility)	[2]
pH	Aqueous	Ambient	pH 4.5 (brown solution)	[2]
pH	Aqueous	Ambient	pH 7 (green solution, decreased solubility)	[2]
Complexation	Aqueous	Ambient	Increased with the addition of citric acid/citrate ions	[2]

Experimental Protocols

Protocol 1: Solubility Enhancement by pH Adjustment

This protocol details the steps to increase the solubility of **ferrous gluconate dihydrate** by lowering the pH of the aqueous solution.

Materials:

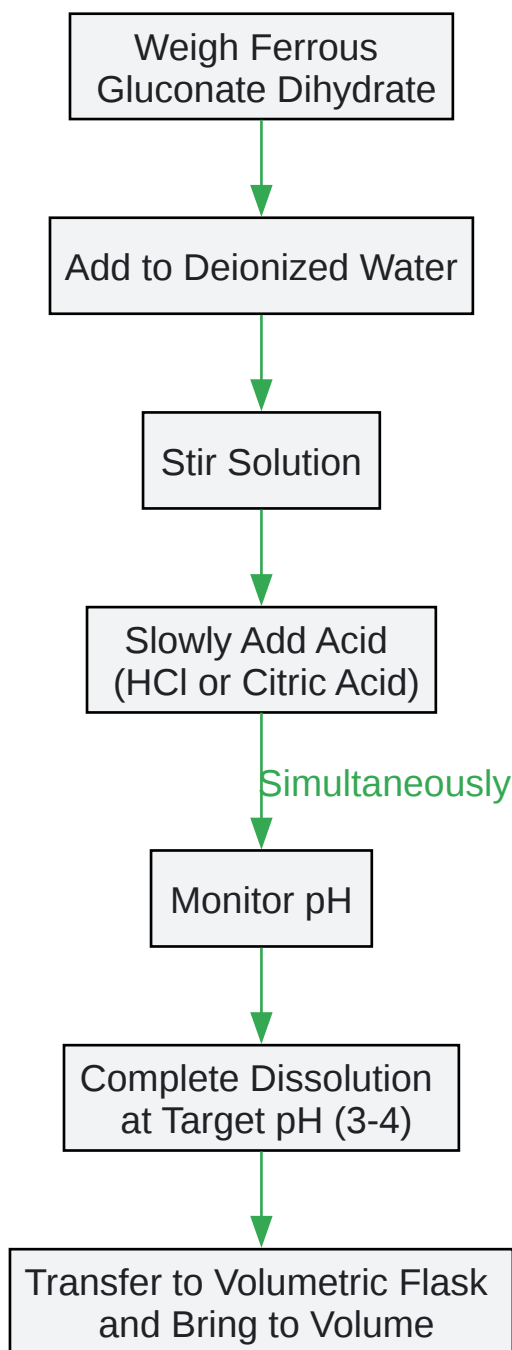
- **Ferrous gluconate dihydrate**
- Deionized water
- 0.1 M Hydrochloric acid (HCl) or Citric Acid solution

- pH meter
- Magnetic stirrer and stir bar
- Volumetric flasks and pipettes

Procedure:

- Weigh the desired amount of **ferrous gluconate dihydrate**.
- Add the **ferrous gluconate dihydrate** to a beaker containing deionized water (e.g., 80% of the final desired volume).
- Begin stirring the solution with a magnetic stirrer.
- Slowly add the 0.1 M HCl or citric acid solution dropwise while monitoring the pH with a calibrated pH meter.
- Continue adding the acid until the **ferrous gluconate dihydrate** is fully dissolved and the pH is in the desired range (e.g., pH 3.0-4.0).
- Once dissolved, transfer the solution to a volumetric flask.
- Rinse the beaker with a small amount of deionized water and add the rinsing to the volumetric flask.
- Bring the solution to the final volume with deionized water and mix thoroughly.

Workflow Diagram:



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Experimental workflow for pH adjustment.

Protocol 2: Solubility Enhancement by Complexation with Citric Acid

This protocol describes how to increase the solubility of **ferrous gluconate dihydrate** through the formation of a soluble complex with citric acid.

Materials:

- **Ferrous gluconate dihydrate**
- Citric acid (anhydrous or monohydrate)
- Deionized water
- Magnetic stirrer and stir bar
- Beakers and graduated cylinders

Procedure:

- Determine the desired molar ratio of **ferrous gluconate dihydrate** to citric acid. A 1:1 molar ratio is a good starting point.
- Weigh the appropriate amounts of **ferrous gluconate dihydrate** and citric acid.
- Dissolve the citric acid in deionized water in a beaker with stirring.
- Slowly add the **ferrous gluconate dihydrate** powder to the citric acid solution while continuing to stir.
- The formation of a soluble iron-citrate complex should result in a clear solution. Gentle warming can be applied if dissolution is slow, but avoid boiling to minimize oxidation.
- Adjust the final volume with deionized water as needed.

Protocol 3: General Approach for Solubility Enhancement using Co-solvents

This protocol provides a general method for using a co-solvent to improve the solubility of **ferrous gluconate dihydrate**. Glycerol is a suitable co-solvent.

Materials:

- **Ferrous gluconate dihydrate**
- Glycerol
- Deionized water
- Magnetic stirrer and stir bar
- Beakers and graduated cylinders

Procedure:

- Prepare a mixture of the co-solvent (glycerol) and deionized water at the desired ratio (e.g., 20:80 v/v glycerol:water).
- Gently warm the co-solvent/water mixture while stirring.
- Slowly add the **ferrous gluconate dihydrate** to the warmed solvent mixture.
- Continue stirring until the solid is completely dissolved.
- Allow the solution to cool to room temperature. Observe for any precipitation upon cooling.

Note on Stability: Aqueous solutions of ferrous gluconate are sensitive to light and air, which can promote oxidation of Fe^{2+} to Fe^{3+} .^[2] It is recommended to use freshly prepared solutions and to store them in amber-colored, tightly sealed containers. The addition of antioxidants like ascorbic acid can also help to stabilize the ferrous state.

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